

# effect of pH and temperature on violacein production

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## Compound of Interest

Compound Name: *Violacein*

Cat. No.: *B1683560*

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## Technical Support Center: Violacein Production

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **violacein** production.

### Frequently Asked Questions (FAQs)

Q1: What are the optimal pH and temperature for **violacein** production?

A1: The optimal conditions for **violacein** production can vary depending on the bacterial strain being used. For *Janthinobacterium lividum*, maximal biomass and **violacein** production are typically observed at a temperature of 25°C and a pH of 7.0.[1][2] For *Chromobacterium violaceum* (strain BB-78), the highest yields of **violacein** are obtained at 28°C and a pH of 7.0.[3][4] However, another study suggests the optimal growth temperature for *C. violaceum* is between 30-35°C.[5] It is crucial to optimize these parameters for your specific strain and experimental setup.

Q2: What is the visual appearance of **violacein** at different pH values?

A2: **Violacein** is a pH-sensitive pigment. While it is stable in a pH range of 5 to 9, its color can change.[6] At extreme pH values, the color can shift, for instance, from a darker blue at pH 2 to green at pH 13.[6]

Q3: How stable is **violacein** at different temperatures?

A3: Crude extracts of **violacein** have been shown to be stable at temperatures up to 100°C.[7]

One study noted that **violacein** obtained from *J. lividum* is stable at a temperature of 55°C.[5]

## Troubleshooting Guide

Q1: I am not observing any **violacein** production in my *Janthinobacterium lividum* culture. What could be the issue?

A1: Several factors could be preventing **violacein** production. Consider the following:

- Incorrect pH: *J. lividum* shows no **violacein** production at a pH of 5.0 and significantly reduced production at pH 6.0 and 8.0 compared to the optimal pH of 7.0.[1][2] A pH of 9.0 has been shown to be hostile for *J. lividum* growth.[1][2]
- Suboptimal Temperature: Temperatures of 30°C and 35°C are considered inhibitory for *J. lividum*, which prefers a range of 20-25°C for optimal growth and pigment production.[1][2]
- Nutrient Limitation: Ensure your culture medium is not depleted of essential nutrients. L-tryptophan is a crucial precursor for **violacein** biosynthesis.[3][8]

Q2: My **violacein** yield is lower than expected. How can I improve it?

A2: To enhance your **violacein** yield, you can try the following optimization strategies:

- pH and Temperature Optimization: Ensure your culture conditions are set to the optimal pH and temperature for your specific bacterial strain (see FAQ 1).
- Supplementation: The addition of L-tryptophan to the culture medium can significantly increase **violacein** production as it is the primary substrate for the biosynthesis pathway.[9][10]
- Stress Induction: For *J. lividum*, the addition of sub-lethal concentrations of ampicillin (0.1–0.2 mg/mL) has been shown to enhance **violacein** production as a stress response.[1][2]
- Carbon Source: The choice of carbon source can impact **violacein** yield. For instance, the addition of 1% (v/v) glycerol in a fed-batch bioreactor significantly increased crude **violacein**

extraction.[1][2]

Q3: The color of my extracted **violacein** seems to have changed or degraded. Why is this happening?

A3: **Violacein** stability is influenced by pH and light exposure.

- pH Instability: Extreme pH values can alter the color of **violacein**. [6] It is most stable within a pH range of 5 to 9. [6] At a high pH of 11, **violacein** can turn colorless within 24 hours. [6]
- Light Sensitivity: **Violacein** can be degraded upon exposure to light. [11] It is recommended to store extracted **violacein** in the dark. [2]

## Data Presentation

Table 1: Effect of Initial pH on **Violacein** Production in *Janthinobacterium lividum*

Initial pH	Relative Violacein Production	Notes
5.0	No production	Lower production of biomass observed. [1][2]
6.0	Low	-
7.0	Maximum	Optimal for both cell growth and violacein production. [1][2]
8.0	Low	Biomass production is high, but violacein production is significantly lower than at pH 7.0. [1][2]
9.0	No production	Hostile environment for <i>J. lividum</i> growth. [1][2]

Table 2: Effect of Temperature on Biomass and **Violacein** Production in *Janthinobacterium lividum*

Temperature (°C)	Biomass Production	Violacein Production	Notes
20	Good	Good	J. lividum grows well in this range.[1][2]
25	Maximum	Maximum	Optimal temperature for both biomass and pigment production.[1][2]
30	Inhibitory	Inhibitory	Considered an inhibitory temperature.[1][2]
35	Inhibitory	Inhibitory	Considered an inhibitory temperature.[1][2]

## Experimental Protocols

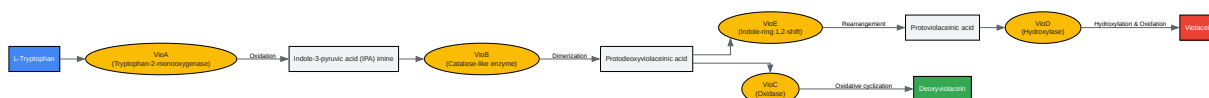
### 1. Culture Optimization for **Violacein** Production in *Janthinobacterium lividum*

- Media Preparation: Prepare Nutrient Broth (NB) and adjust the initial pH using buffer systems. For example:
  - pH 7.0: 5.72 g/L  $\text{NaH}_2\text{PO}_4 \cdot 2\text{H}_2\text{O}$  and 11.3 g/L  $\text{Na}_2\text{HPO}_4 \cdot 2\text{H}_2\text{O}$ . [1][2]
- Inoculation: Inoculate the prepared media with a fresh culture of J. lividum. A typical starting optical density ( $\text{OD}_{600}$ ) is 0.2. [1][2]
- Incubation: Incubate the cultures at various temperatures (e.g., 20°C, 25°C, 30°C, 35°C) with agitation (e.g., 180 rpm). [1][2]
- Monitoring: Measure biomass production (e.g., dry weight or  $\text{OD}_{600}$ ) and **violacein** concentration daily. [1][2]

### 2. **Violacein** Extraction and Quantification

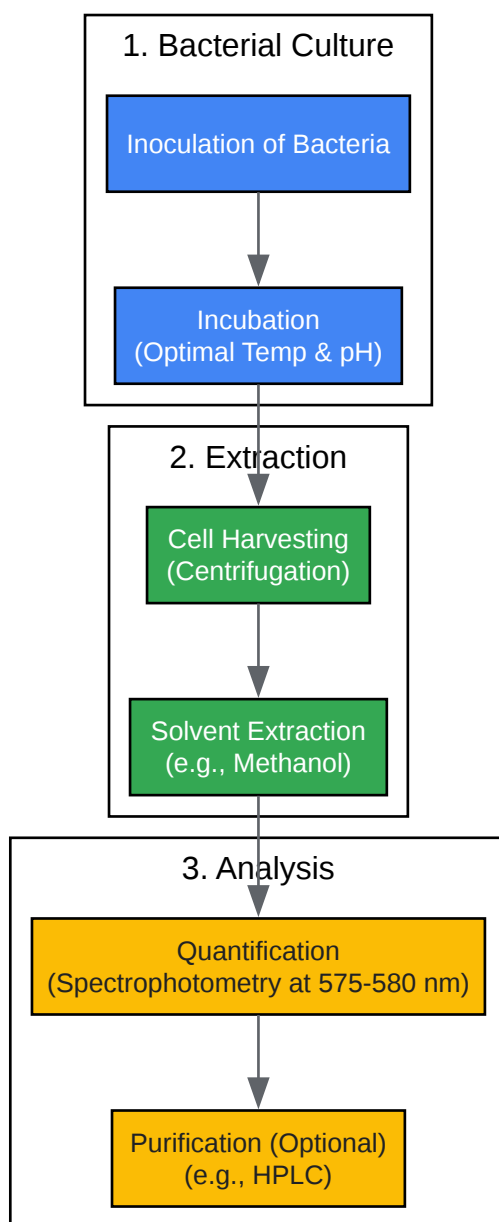
- Cell Harvesting: Centrifuge the bacterial culture to pellet the cells.
- Extraction:
  - Methanol Extraction: Resuspend the cell pellet in methanol (e.g., a 2.0:1.5 v/v ratio of methanol to sample volume) and incubate with agitation (e.g., 150 rpm for 15 minutes at room temperature).[1][2]
  - Ethanol Extraction: Alternatively, mix the cell pellet with ethanol followed by sonication.[12]
- Quantification:
  - After extraction, centrifuge the mixture to remove cell debris.
  - Measure the absorbance of the supernatant at a wavelength of 575-580 nm.[1][2]
  - The concentration of **violacein** can be estimated using the Beer-Lambert law, with a molar extinction coefficient for pure **violacein** in ethanol of  $56.01 \text{ mL mg}^{-1} \text{ cm}^{-1}$  at 575 nm.[1][2]

## Visualizations



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Caption: **Violacein** and Deoxy**violacein** Biosynthesis Pathway.



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Caption: General Experimental Workflow for **Violacein** Production.

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## References

- 1. Frontiers | Microbial Production of Violacein and Process Optimization for Dyeing Polyamide Fabrics With Acquired Antimicrobial Properties [frontiersin.org]
- 2. Microbial Production of Violacein and Process Optimization for Dyeing Polyamide Fabrics With Acquired Antimicrobial Properties - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Effect of growth conditions on production of violacein by *Chromobacterium violaceum* (BB-78 strain) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Effect of growth conditions on production of violacein by *Chromobacterium violaceum* (BB-78 strain). | Semantic Scholar [semanticscholar.org]
- 5. Recent Advances in Synthetic, Industrial and Biological Applications of Violacein and Its Heterologous Production - PMC [pmc.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
- 8. Violacein: Properties and Production of a Versatile Bacterial Pigment - PMC [pmc.ncbi.nlm.nih.gov]
- 9. scispace.com [scispace.com]
- 10. Improvement in Violacein Production by Utilizing Formic Acid to Induce Quorum Sensing in *Chromobacterium violaceum* - PMC [pmc.ncbi.nlm.nih.gov]
- 11. researchgate.net [researchgate.net]
- 12. banglajol.info [banglajol.info]
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